

Analytical methods for 3-Fluoro-4-(2-furylmethoxy)aniline quantification

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Compound of Interest

Compound Name: 3-Fluoro-4-(2-furylmethoxy)aniline

CAS No.: 937598-39-5

Cat. No.: B1342766

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Application Note: Analytical Strategies for the Quantification of **3-Fluoro-4-(2-furylmethoxy)aniline**

Executive Summary

3-Fluoro-4-(2-furylmethoxy)aniline (CAS: 937598-39-5) is a critical pharmacophore used in the synthesis of tyrosine kinase inhibitors (analogous to Lapatinib intermediates) and emerging protein degrader (PROTAC) linkers.^[1] Its structure combines an electron-rich aniline moiety with an acid-sensitive furan ring, presenting a unique analytical challenge: the molecule is susceptible to both oxidative degradation (aniline) and acid-catalyzed ring opening (furan).^[1]

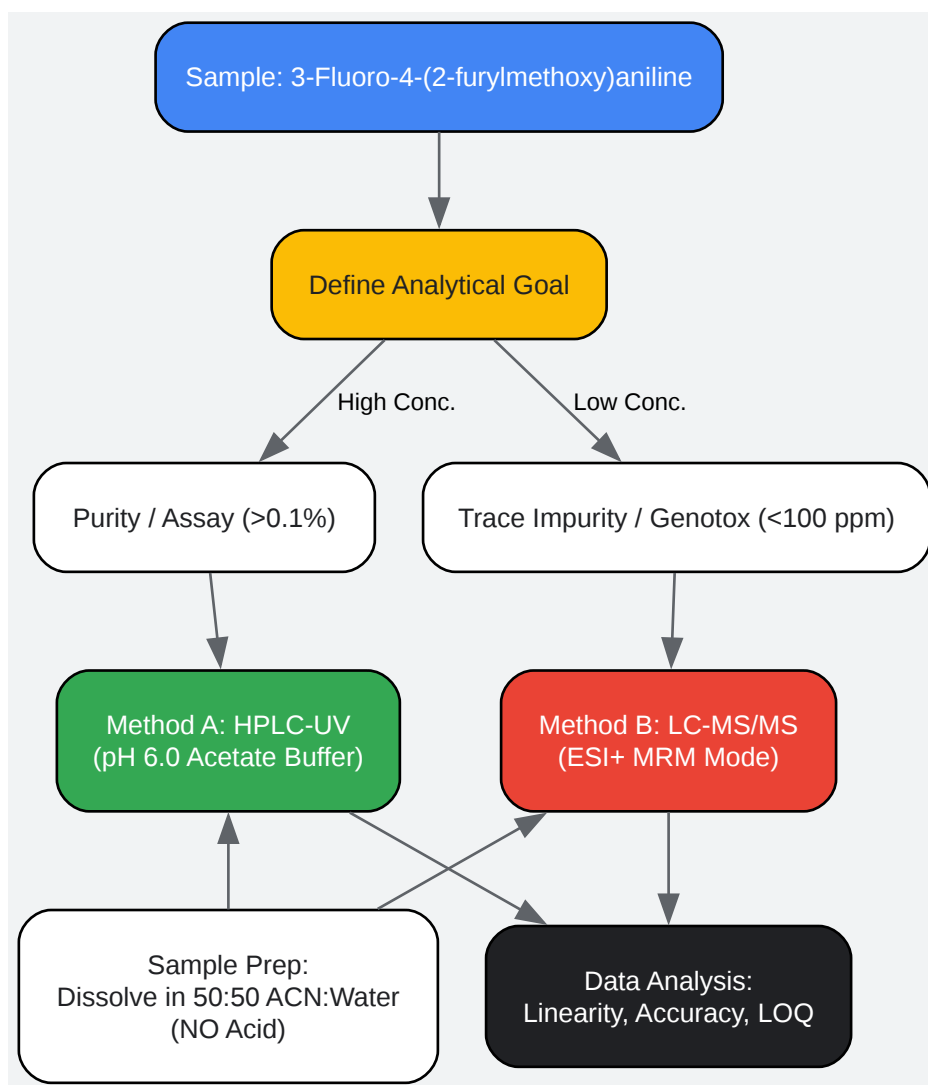
This guide provides a robust, self-validating protocol for its quantification. Unlike generic aniline methods, this protocol prioritizes pH-neutral chromatographic conditions to prevent on-column degradation of the furan moiety, ensuring that the detected impurities are intrinsic to the sample, not artifacts of the method.^[2]

Chemical Context & Properties

Property	Value/Description	Analytical Implication
Structure	3-Fluoro-4-(furan-2-ylmethoxy)aniline	Furan Ring: Acid labile.[1] Avoid pH < 3.[2]0.
Molecular Weight	207.20 g/mol	MS Detection: Target [M+H] ⁺ = 208.2
pKa (Aniline)	~3.5 - 4.2 (Estimated)	Retention: pH dependent.[2] Retains well at neutral pH.[2]
Solubility	DMSO, Methanol, Acetonitrile	Diluent: Avoid pure water; use organic/buffer mix.[2]
Stability	Air sensitive (oxidation), Acid sensitive	Prep: Use amber glassware; analyze within 24h.[2]

Analytical Workflow

The following diagram illustrates the decision matrix for selecting the appropriate detection mode based on the analytical limit required (Assay vs. Trace Impurity).



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Caption: Decision tree for selecting HPLC-UV vs. LC-MS/MS based on sensitivity requirements.

Method A: HPLC-UV Protocol (Purity & Assay)[2]

Objective: Routine quality control, reaction monitoring, and purity assessment (>98%).

Chromatographic Conditions

- Column: Agilent Zorbax Eclipse Plus C18 (150 mm × 4.6 mm, 3.5 µm) or equivalent.[2]

- Why: A "base-deactivated" column is essential to prevent peak tailing caused by the interaction of the aniline amine with residual silanols.[2][1]
- Mobile Phase A: 10 mM Ammonium Acetate (pH 5.5 - 6.0).[2][1]
 - Critical: Do not use TFA or Phosphate pH 2.[2]0. The furan ring is unstable at low pH over long run times.[2] Ammonium acetate provides sufficient buffering while maintaining the aniline in a largely neutral state for good retention.[2]
- Mobile Phase B: Acetonitrile (HPLC Grade).[2]
- Flow Rate: 1.0 mL/min.[2][3]
- Column Temp: 30°C.
- Detection: UV at 240 nm.[2]
 - Rationale: This wavelength captures the absorption of both the aniline and the furan ring, maximizing sensitivity.[2]
- Injection Volume: 5 - 10 µL.

Gradient Program

Time (min)	% Mobile Phase A	% Mobile Phase B
0.0	90	10
10.0	10	90
12.0	10	90
12.1	90	10
15.0	90	10

Sample Preparation

- Stock Solution: Weigh 10 mg of substance into a 10 mL volumetric flask. Dissolve in 100% Acetonitrile (to ensure complete solubility of the lipophilic ether).

- Working Standard: Dilute Stock 1:10 with Mobile Phase A.
 - Note: Diluting with the aqueous buffer ensures the sample solvent matches the initial mobile phase, preventing "solvent effect" peak distortion.[\[2\]](#)

Method B: LC-MS/MS Protocol (Trace Quantification) [\[2\]](#)

Objective: Quantifying this compound as a Genotoxic Impurity (PGI) in a final drug substance (e.g., Lapatinib or PROTACs). Target LOQ: < 10 ng/mL.

Mass Spectrometry Parameters (ESI+)

- Instrument: Triple Quadrupole MS (e.g., Sciex 6500+ or Waters Xevo TQ-S).[\[2\]](#)[\[1\]](#)
- Ionization: Electrospray Ionization (ESI) – Positive Mode.[\[2\]](#)
 - Mechanism:[\[2\]](#)[\[1\]](#) The aniline nitrogen is easily protonated ($[M+H]^+$).[\[2\]](#)
- Source Temp: 450°C.
- Curtain Gas: 30 psi.[\[2\]](#)

MRM Transitions

Precursor Ion (Q1)	Product Ion (Q3)	Collision Energy (eV)	Structural Logic
208.2 ([M+H] ⁺)	81.0	25	Cleavage of the furfuryl cation (Characteristic Furan fragment). [2] [1]
208.2 ([M+H] ⁺)	126.0	15	Loss of the furyl-methoxy group (Aniline core retention). [2] [1]
208.2 ([M+H] ⁺)	109.0	30	Further fragmentation of the fluoro-aniline core. [2]

Note: The transition 208.2 -> 81.0 is the most specific for the furan moiety and is recommended for Quantitation.[\[2\]](#)[\[1\]](#) 208.2 -> 126.0 is used for Confirmation.[\[1\]](#)

Validation Criteria (ICH Q2)

To ensure the method is "self-validating," the following criteria must be met during execution:

- System Suitability:
 - Tailing Factor: Must be < 1.5. (If > 1.5, increase buffer concentration or check column age).
 - RSD (n=6): < 2.0% for Assay; < 5.0% for Trace Impurity.[\[2\]](#)
- Linearity:

across the range (e.g., 0.1 µg/mL to 100 µg/mL for HPLC-UV).
- Stability of Solution:
 - Inject the standard at T=0 and T=24h.[\[2\]](#)

- Fail Criteria: If the area decreases by >2% and a new peak appears (likely furan ring-opening or oxidation), the sample is unstable.[2] Corrective Action: Use amber vials and maintain autosampler at 4°C.

Troubleshooting & Scientific Rationale

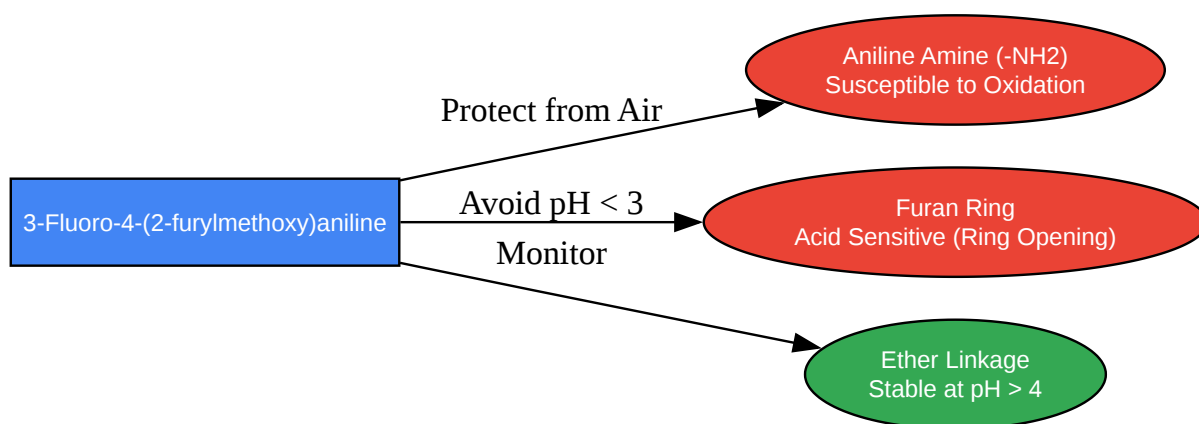
Issue: Extra peaks appearing in the chromatogram over time.

- Cause: Acid-catalyzed hydrolysis of the ether linkage or furan ring opening.[2][1]
- Evidence: This often happens if 0.1% Formic Acid or TFA is used in the mobile phase.[2]
- Fix: Switch to Ammonium Acetate (pH 5.8). The higher pH stabilizes the furan ring while still allowing ionization for MS.[2]

Issue: Low Sensitivity in MS.

- Cause: Ion suppression from high buffer concentration.[2]
- Fix: Reduce Ammonium Acetate to 2 mM or switch to Ammonium Formate.

Chemical Stability Diagram: The following diagram highlights the vulnerable sites of the molecule that dictate the method conditions.[2]



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Caption: Structural vulnerability map guiding method development choices.[1]

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